

An In-depth Technical Guide to 1-Bromoeicosane-d41: Physical Characteristics and Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromoeicosane-d41

Cat. No.: B12393418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of the deuterated long-chain alkyl halide, **1-Bromoeicosane-d41**. While specific experimental data for the deuterated form is limited, this document compiles available information and provides context based on its non-deuterated counterpart, 1-Bromoeicosane, and the general effects of deuteration on organic molecules. This guide is intended to be a valuable resource for researchers utilizing stable isotope-labeled compounds in lipid research, drug delivery studies, and as internal standards in mass spectrometry.

Chemical Identity and Physical Properties

1-Bromoeicosane-d41 is the deuterated isotopologue of 1-Bromoeicosane, where all 41 hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a powerful tool for tracing the fate of long-chain alkyl groups in various biological and chemical systems.

Table 1: General Information and Chemical Identifiers

Property	1-Bromoeicosane-d41	1-Bromoeicosane (for comparison)
Chemical Name	1-Bromoeicosane-d41	1-Bromoeicosane
Synonyms	n-Eicosyl-d41 Bromide	Eicosyl bromide, n-Eicosyl bromide
Molecular Formula	C ₂₀ D ₄₁ Br	C ₂₀ H ₄₁ Br[1][2][3]
Molecular Weight	402.70 g/mol [4]	361.44 g/mol [2]
CAS Number	202480-71-5	4276-49-7
Isotopic Enrichment	≥98 atom % D	Not Applicable

Table 2: Physical Characteristics

Property	1-Bromoeicosane-d41 (Estimated)	1-Bromoeicosane (Experimental)
Physical State	Solid	White to pale yellow crystalline solid
Melting Point	34-38 °C	36-39 °C
Boiling Point	~386 °C	386 °C
Density	~1.0 g/cm ³ *	1.0079 g/cm ³ (estimate)
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol (slightly)	Insoluble in water; Soluble in chloroform; Slightly soluble in methanol

*Note on Estimated Values: Direct experimental data for the melting and boiling points and density of **1-Bromoeicosane-d41** are not readily available in the searched literature. The provided values are estimations based on the data for the non-deuterated compound and the known effects of deuteration. Studies on other deuterated n-alkanes have shown a slight decrease in melting point upon deuteration.

Spectroscopic Data

While specific spectra for **1-Bromoeicosane-d41** were not found, the primary analytical techniques for its characterization would be Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

- Mass Spectrometry (MS): The key feature in the mass spectrum of **1-Bromoeicosane-d41** would be the molecular ion peak at m/z 402.70, reflecting the increased mass due to the 41 deuterium atoms. Fragmentation patterns would be indicative of the deuterated alkyl chain.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: An ideal spectrum would show the absence of proton signals, confirming the high level of deuteration.
 - ^2H (Deuterium) NMR: This would show signals corresponding to the various deuterated positions along the eicosane chain.
 - ^{13}C NMR: The carbon signals would be present, and their splitting patterns could be influenced by the adjacent deuterium atoms.

Handling and Storage

Deuterated compounds are generally handled and stored similarly to their non-deuterated analogs.

- Storage: Store in a cool, dry, and well-ventilated area, away from strong oxidizing agents. For long-term stability, storage at -20°C is recommended.
- Safety: 1-Bromoeicosane is known to cause skin and eye irritation. Similar precautions should be taken with the deuterated form. Always consult the Safety Data Sheet (SDS) from the supplier before handling.

Potential Applications and Experimental Considerations

Deuterated long-chain alkyl halides like **1-Bromoeicosane-d41** are valuable tools in various research areas. Their primary utility lies in their ability to act as tracers in biological systems without the need for radioactive isotopes.

Potential Research Applications:

- **Metabolic Fate Studies:** **1-Bromoeicosane-d41** can be used as a precursor to synthesize deuterated eicosanoic acid (a 20-carbon fatty acid) and other lipids. The deuterated label allows for the tracking of the absorption, distribution, metabolism, and excretion of these lipids in vivo.
- **Lipidomics:** It can serve as an internal standard in mass spectrometry-based lipidomics to quantify long-chain fatty acids and their derivatives with high accuracy.
- **Drug Delivery:** As a component of liposomes or other lipid-based drug delivery systems, deuteration can help in understanding the structural integrity and in vivo fate of these delivery vehicles using techniques like neutron scattering.
- **Biophysical Studies of Membranes:** Deuterated lipids are used in neutron scattering and solid-state NMR studies to probe the structure and dynamics of lipid bilayers.

Inferred Experimental Protocol: Tracing the Metabolic Fate of Eicosanoic Acid in a Rodent Model

The following is a generalized experimental protocol outlining how **1-Bromoeicosane-d41** could be used to study the metabolism of eicosanoic acid. This protocol is inferred from methodologies used for other deuterated fatty acids.

Objective: To track the incorporation and distribution of eicosanoic acid into various lipid classes in different tissues of a mouse model.

Materials:

- **1-Bromoeicosane-d41**

- Reagents for Grignard reaction and subsequent carboxylation to synthesize eicosanoic acid-d41.
- Suitable vehicle for administration (e.g., corn oil)
- Mouse model (e.g., C57BL/6)
- Equipment for oral gavage, blood and tissue collection
- Solvents for lipid extraction (e.g., chloroform, methanol)
- Instrumentation for lipid analysis (e.g., GC-MS or LC-MS/MS)

Methodology:

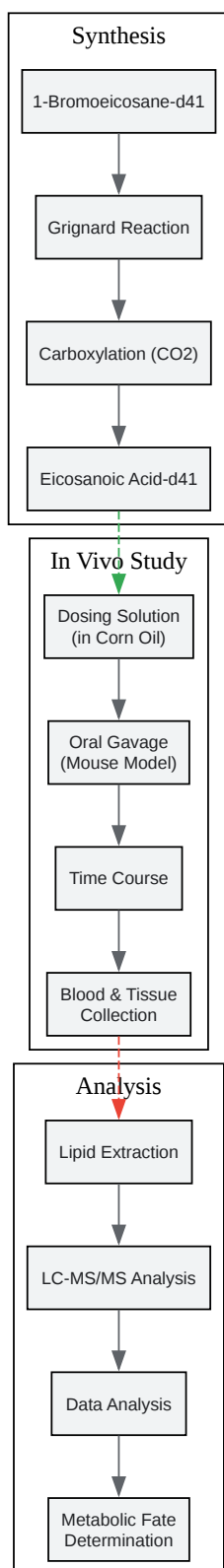
- **Synthesis of Eicosanoic Acid-d41:** Convert **1-Bromoeicosane-d41** to the corresponding Grignard reagent, followed by reaction with carbon dioxide to yield eicosanoic acid-d41. Purify the final product.
- **Preparation of Dosing Solution:** Dissolve the synthesized eicosanoic acid-d41 in corn oil to a final concentration suitable for oral administration (e.g., 10 mg/mL).
- **Animal Dosing:** Administer the deuterated fatty acid solution to mice via oral gavage. A control group should receive the vehicle only.
- **Sample Collection:** At various time points post-administration (e.g., 2, 6, 12, 24 hours), collect blood samples and harvest tissues of interest (e.g., liver, adipose tissue, heart, brain).
- **Lipid Extraction:** Perform a total lipid extraction from the collected tissues and plasma using a standard method like the Folch or Bligh-Dyer procedure.
- **Lipid Analysis by LC-MS/MS:** Analyze the lipid extracts using liquid chromatography-tandem mass spectrometry to identify and quantify the incorporation of the deuterated eicosanoyl chain into various lipid classes (e.g., triglycerides, phospholipids, cholesterol esters).

Data Analysis:

- Monitor the appearance and disappearance of the deuterated eicosanoyl moiety in different lipid species over time.
- Calculate the rate of incorporation and turnover of eicosanoic acid in different tissues.
- Compare the lipid profiles of the experimental and control groups.

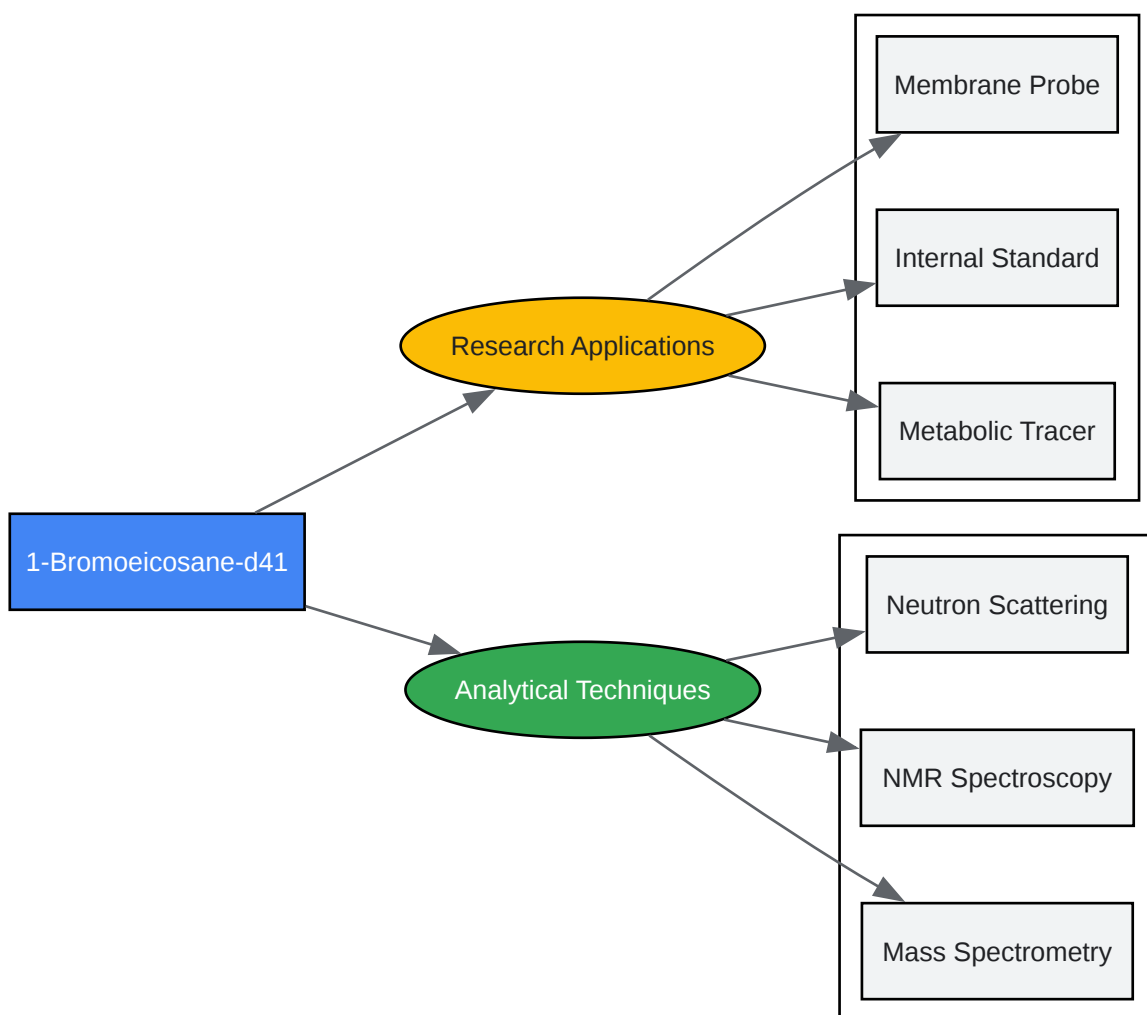
Visualizations

The following diagrams illustrate the conceptual workflow of the inferred experimental protocol.



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Caption: Experimental workflow for tracing the metabolic fate of eicosanoic acid-d41.



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Caption: Logical relationships of **1-Bromoeicosane-d41**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromoeicosane-d41: Physical Characteristics and Data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12393418/docs#an-in-depth-technical-guide-to-1-bromoeicosane-d41-physical-characteristics-and-data\]](https://www.benchchem.com/product/b12393418/docs#an-in-depth-technical-guide-to-1-bromoeicosane-d41-physical-characteristics-and-data)

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